

Application Notes and Protocols for ERK-IN-4

Stock Solution Preparation

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Compound of Interest

Compound Name: ERK-IN-4

Cat. No.: B1644368

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Introduction

ERK-IN-4 is a cell-permeable inhibitor of Extracellular signal-regulated kinase (ERK), a key component of the Mitogen-Activated Protein Kinase (MAPK) signaling pathway.^{[1][2]} The MAPK/ERK pathway is a crucial signaling cascade that regulates a wide range of cellular processes, including proliferation, differentiation, survival, and apoptosis.^{[3][4][5]} Dysregulation of this pathway is frequently implicated in various diseases, particularly cancer, making ERK an attractive target for therapeutic intervention. Accurate and consistent preparation of **ERK-IN-4** stock solutions is paramount for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for the preparation of **ERK-IN-4** stock solutions using Dimethyl Sulfoxide (DMSO), along with essential data and handling instructions.

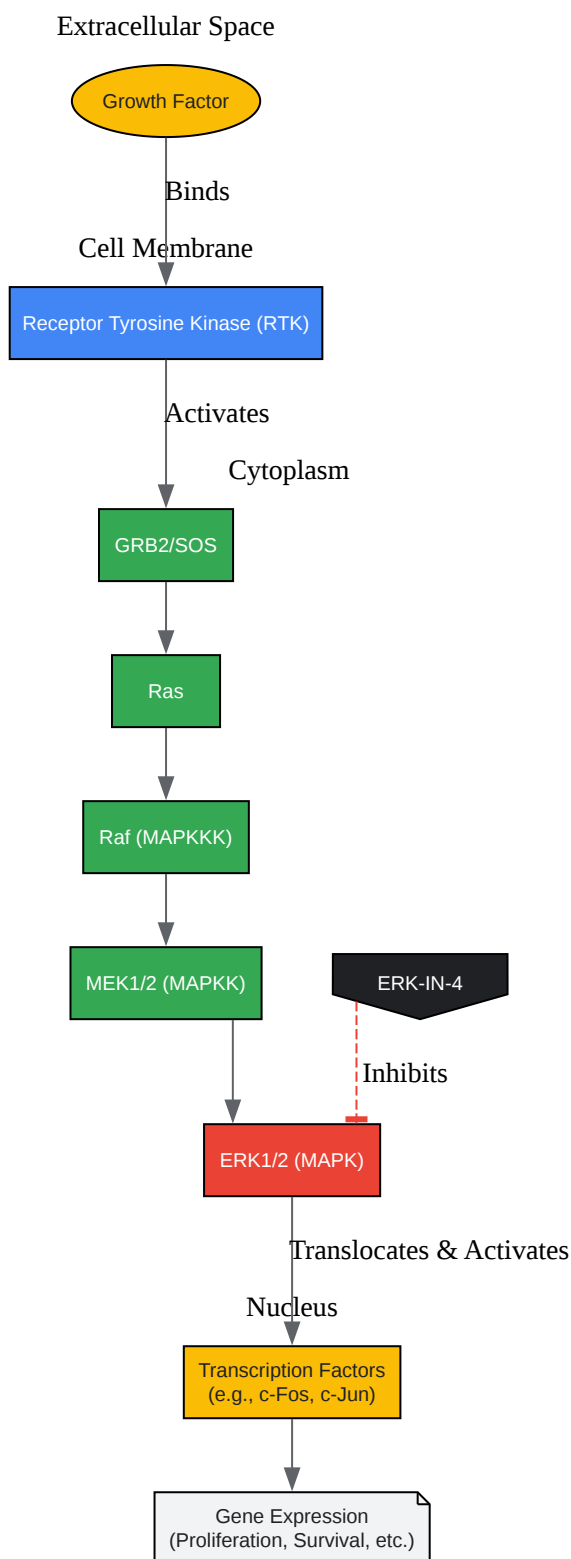
Data Presentation

A summary of the key quantitative data for **ERK-IN-4** is provided in the table below for easy reference.

Property	Value
Molecular Weight	328.81 g/mol [1][2]
Chemical Formula	C ₁₄ H ₁₇ ClN ₂ O ₃ S[1]
CAS Number	1049738-54-6[1]
Solubility in DMSO	≥ 15 mg/mL (≥ 45.62 mM)[1]
Appearance	Crystalline solid
Storage of Powder	-20°C for up to 3 years
Storage of DMSO Stock Solution	-80°C for up to 1 year[1]

Signaling Pathway

The MAPK/ERK signaling pathway is a multi-tiered kinase cascade that transduces extracellular signals from growth factors and other stimuli to the nucleus, ultimately regulating gene expression and cellular responses. A simplified diagram of this pathway is presented below.



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Caption: Simplified MAPK/ERK Signaling Pathway showing the inhibitory action of **ERK-IN-4**.

Experimental Protocols

Materials

- **ERK-IN-4** powder
- Anhydrous or molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes (1.5 mL or 2.0 mL)
- Vortex mixer
- Sonicator (optional, but recommended)
- Water bath (optional)
- Calibrated pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

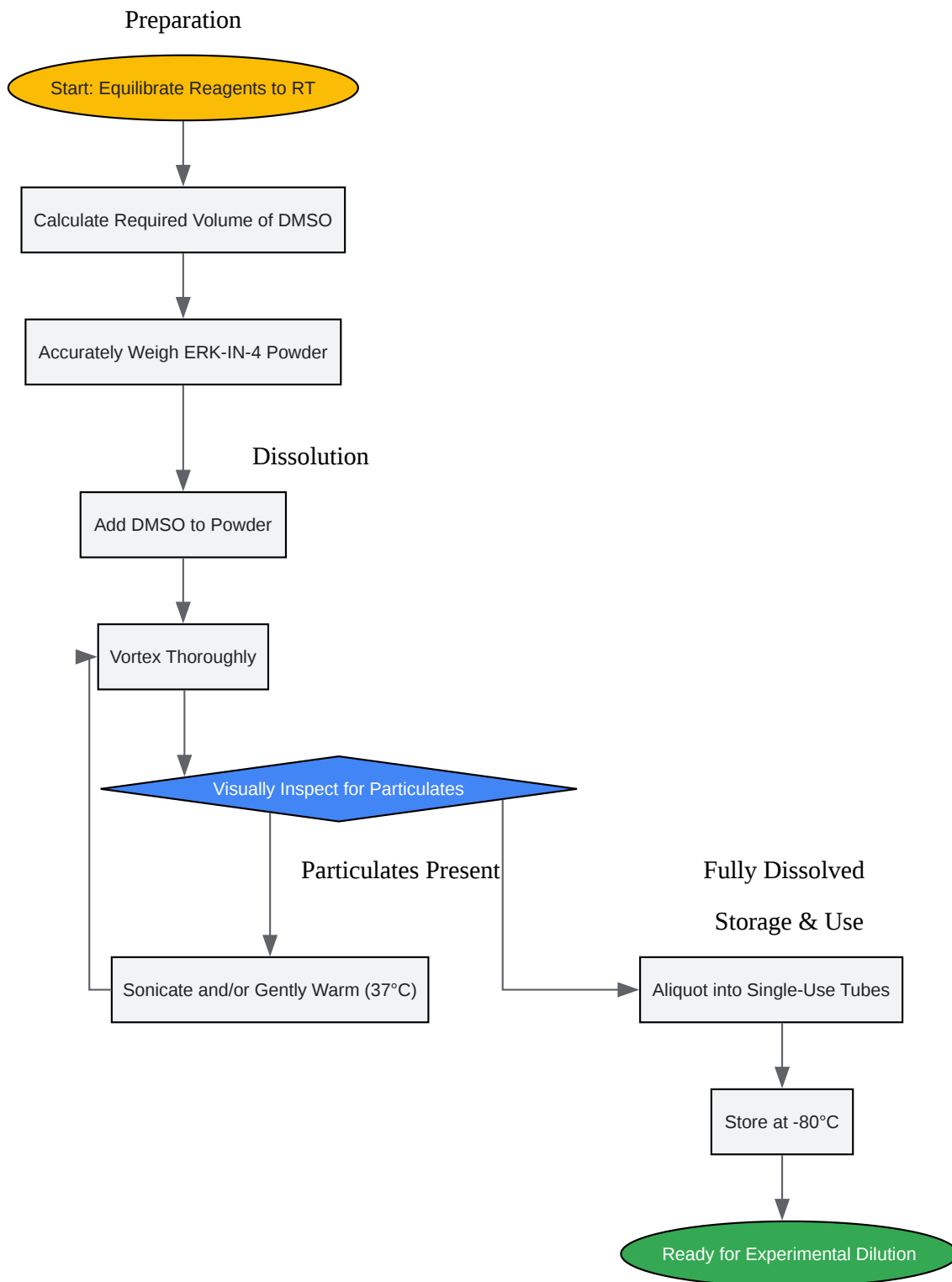
Protocol for Preparing a 10 mM ERK-IN-4 Stock Solution

- Pre-dissolution Preparation:
 - Before opening, briefly centrifuge the vial of **ERK-IN-4** powder to ensure all the powder is at the bottom.
 - Allow the **ERK-IN-4** powder and DMSO to equilibrate to room temperature before use. This is particularly important for DMSO, which can absorb moisture from the air when cold.
- Calculation:
 - To prepare a 10 mM stock solution, the required amount of **ERK-IN-4** powder needs to be calculated based on its molecular weight (328.81 g/mol).
 - Calculation:
 - $\text{Weight (mg)} = \text{Desired Volume (mL)} \times \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)}$

- For 1 mL of a 10 mM stock solution: $1 \text{ mL} \times 10 \text{ mmol/L} \times 328.81 \text{ g/mol} = 3.2881 \text{ mg}$
- Accurately weigh out 3.29 mg of **ERK-IN-4** powder.
- Dissolution:
 - Carefully transfer the weighed **ERK-IN-4** powder into a sterile microcentrifuge tube.
 - Add the calculated volume of DMSO (in this case, 1 mL) to the tube containing the powder.
- Solubilization:
 - Tightly cap the tube and vortex the solution for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the tube in a water bath sonicator for 10-15 minutes.
 - Alternatively, or in addition to sonication, the solution can be gently warmed in a 37°C water bath for 5-10 minutes. Vortex again after warming.
 - Ensure the solution is clear and free of any visible precipitate before proceeding.

Experimental Workflow for Stock Solution Preparation

The following diagram illustrates the logical flow of the stock solution preparation protocol.



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Caption: Workflow for the preparation of an **ERK-IN-4** stock solution in DMSO.

Aliquoting and Storage

- To avoid repeated freeze-thaw cycles, which can degrade the compound, it is crucial to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.
- Clearly label each aliquot with the compound name, concentration, and date of preparation.
- Store the aliquots at -80°C for long-term stability (up to one year).^[1] For short-term storage (up to one month), -20°C is acceptable.

Preparation of Working Solutions

- When preparing working solutions for cell-based assays, thaw a single aliquot of the **ERK-IN-4** stock solution at room temperature.
- Dilute the stock solution in the appropriate cell culture medium to the desired final concentration immediately before use.
- It is critical to maintain a final DMSO concentration that is non-toxic to the cells, typically below 0.1% (v/v). Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent.

Safety Precautions

- **ERK-IN-4** is a bioactive compound. Handle with care and use appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- DMSO is a potent solvent that can facilitate the absorption of other chemicals through the skin. Avoid direct contact with skin and eyes.
- All procedures should be performed in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for **ERK-IN-4** and DMSO for complete safety information.

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